

# "2-Fluoro-6-iodoanisole" material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Fluoro-6-iodoanisole

Cat. No.: B1344345

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## An In-depth Technical Guide to 2-Fluoro-6-iodoanisole

This guide provides a detailed overview of the chemical and physical properties, safety information, and handling procedures for **2-Fluoro-6-iodoanisole**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various chemical data sources.

### Chemical and Physical Properties

**2-Fluoro-6-iodoanisole** is an organic compound with the chemical formula  $C_7H_6FIO$ .<sup>[1][2]</sup> It is a white solid that is soluble in many organic solvents like ether, methanol, and chloroform.<sup>[1][2]</sup> At room temperature, it is considered to be relatively stable.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **2-Fluoro-6-iodoanisole**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FO	[1][2]
Molar Mass	252.02 g/mol	[2]
Appearance	White solid	[1][2]
Melting Point	50 °C or 82-84 °C	[2]
Boiling Point	239.6 ± 25.0 °C (Predicted)	[2]
Density	1.803 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Flash Point	98.734 °C	[2]
Vapor Pressure	0.061 mmHg at 25°C	[2]
Refractive Index	1.57	[2]
Purity	96%+	[3]

Note: Some physical properties are predicted values and should be treated as estimates.

## Safety and Hazard Information

The safety profile of **2-Fluoro-6-iodoanisole** has not been fully investigated, and therefore, it should be handled with appropriate safety measures.[1][2] It is presumed to pose potential risks to human health and the environment.[1][2]

General Safety Precautions:

- Use in a well-ventilated area.[1][2]
- Avoid inhalation of dust, vapors, mist, or gas.[1][4]
- Avoid contact with skin and eyes.[1][4]
- Do not ingest.[1]
- Wear appropriate personal protective equipment (PPE).[4]

- Handle with gloves, and inspect them before use. Use proper glove removal technique to avoid skin contact.<sup>[4]</sup>
- Wash hands thoroughly after handling.<sup>[4]</sup>

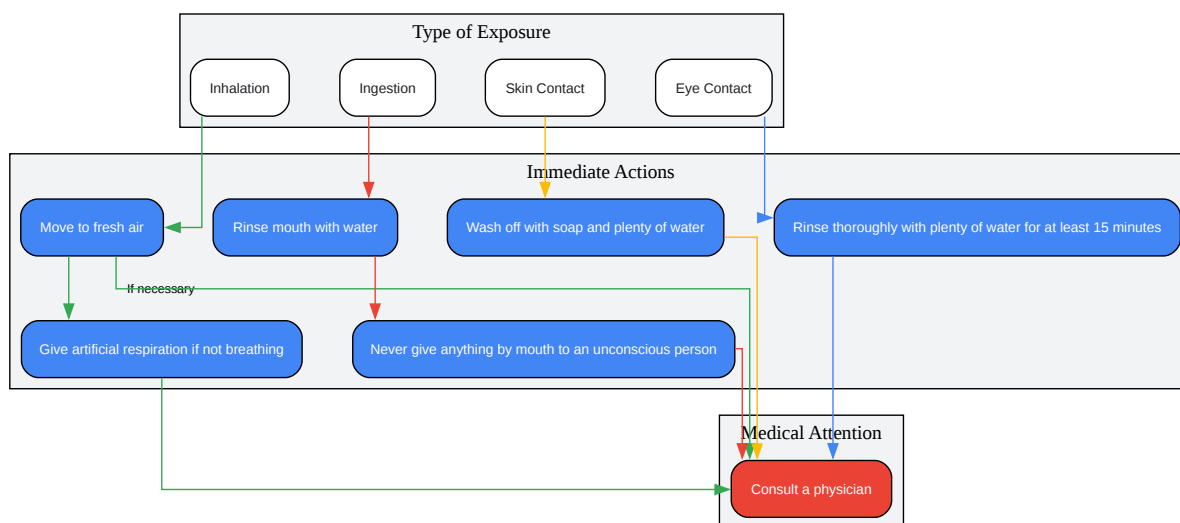
## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **2-Fluoro-6-iodoanisole** are not readily available in the public domain. The provided data are likely derived from standard analytical methods. For instance:

- Melting Point: Typically determined using a melting point apparatus where a small sample is heated, and the temperature range from the first sign of melting to complete liquefaction is recorded.
- Boiling Point: Can be determined by distillation, where the temperature of the vapor in equilibrium with the boiling liquid is measured at a specific pressure.
- Density: Often measured using a pycnometer or a hydrometer.
- Flash Point: Commonly determined using a Pensky-Martens closed-cup tester or a similar apparatus, which measures the lowest temperature at which the vapors of the material will ignite.

## First Aid Measures

In case of accidental exposure, the following first aid measures are recommended. A physician should be consulted, and the safety data sheet should be shown to the attending doctor.<sup>[4]</sup>

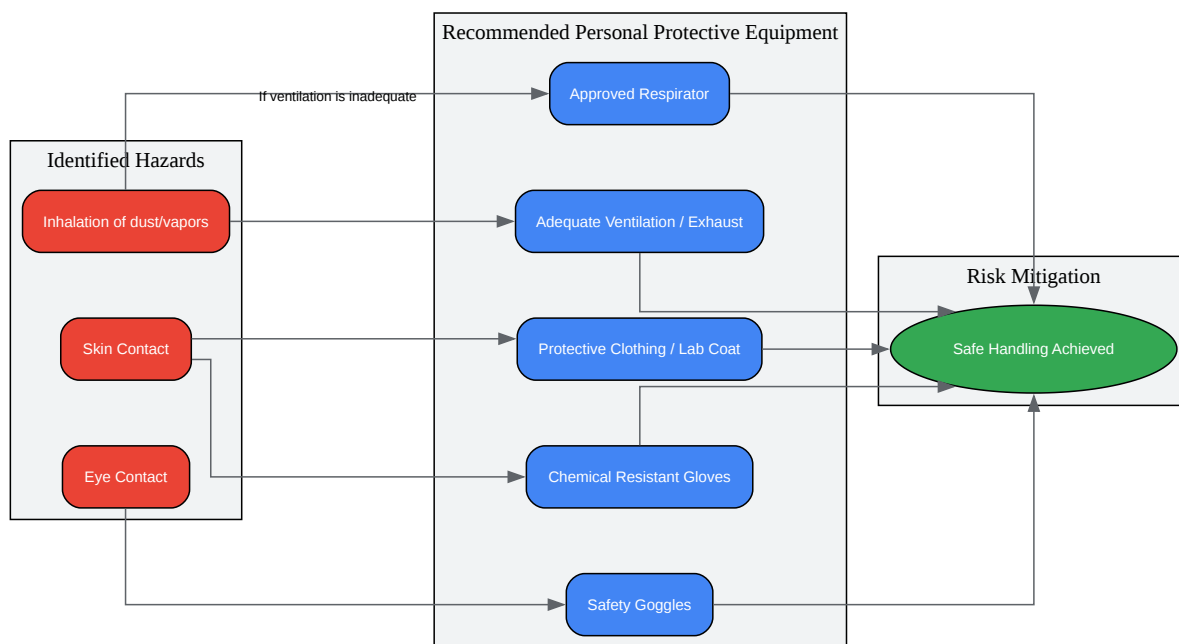


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Caption: First aid procedures for **2-Fluoro-6-iodoanisole** exposure.

## Handling and Personal Protection

Proper handling and the use of personal protective equipment are crucial to minimize exposure risks. The logical relationship between identified hazards and recommended PPE is outlined below.



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Caption: Hazard mitigation through personal protective equipment.

## Storage and Disposal

Storage:

- Store in a cool place.[4]
- Keep the container tightly closed in a dry and well-ventilated place.[4]

### Disposal:

- Dispose of this material through a licensed professional waste disposal service.[4]
- Contaminated packaging should be disposed of as unused product.[4]
- Observe all local and national regulations.[1]

## Use

**2-Fluoro-6-iodoanisole** is primarily used as a chemical reagent in organic synthesis and as an intermediate for the synthesis of other organic compounds.[1][2]

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## References

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